

Essential Safety and Operational Guide for Handling (+)-Fenchone

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Compound of Interest

Compound Name: (+)-Fenchone

Cat. No.: B1227562

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides essential, immediate safety and logistical information for handling **(+)-Fenchone**, a monoterpenoid and ketone used in various applications. Adherence to these protocols is critical for minimizing risks and ensuring a safe laboratory environment.

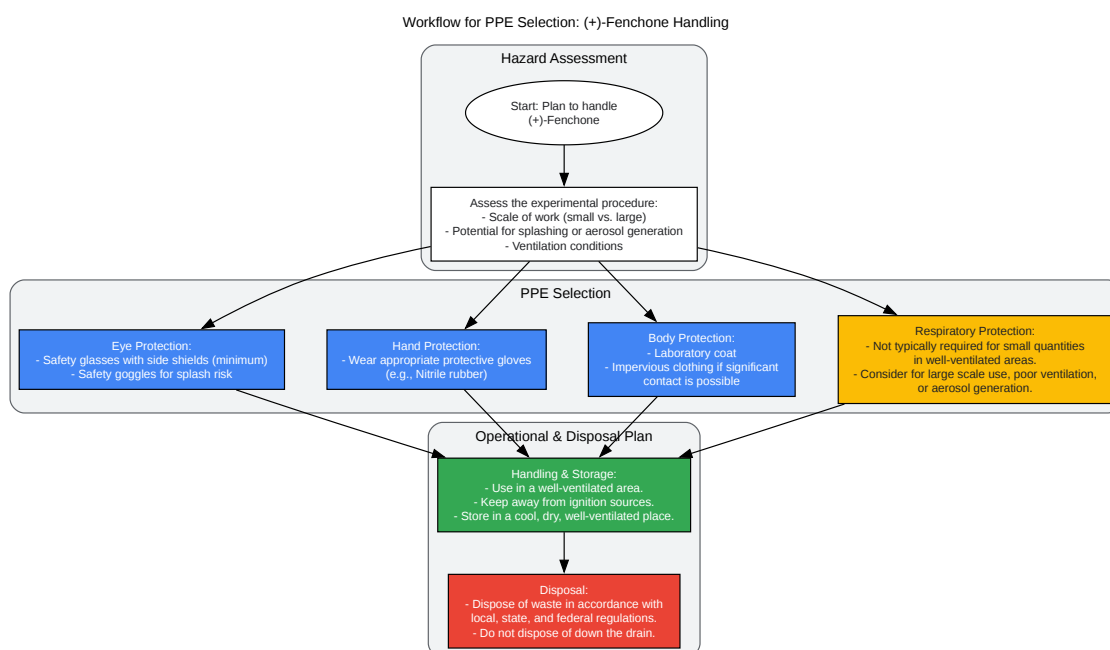
Key Physical and Chemical Properties of (+)-Fenchone

Understanding the physical and chemical properties of **(+)-Fenchone** is fundamental to safe handling. The following table summarizes key quantitative data.

Property	Value
Molecular Formula	C ₁₀ H ₁₆ O
Molecular Weight	152.23 g/mol [1]
Appearance	Colorless to pale yellow liquid[1]
Odor	Camphor-like
Melting Point	5-6 °C[2]
Boiling Point	192-194 °C[2]
Flash Point	52 °C (125.6 °F)[3]
Density	0.940-0.948 g/cm ³ [1]
Solubility	Insoluble in water; Soluble in ethanol, propylene glycol, and vegetable oils[1]

Personal Protective Equipment (PPE) Workflow

The selection of appropriate Personal Protective Equipment (PPE) is a critical step in safely handling **(+)-Fenchone**. The following diagram outlines the logical workflow for determining the necessary protective gear based on the nature of the planned experiment.



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Caption: Logical workflow for selecting and using PPE when handling **(+)-Fenchone**.

Procedural Guidance for PPE Selection and Use

Eye and Face Protection: At a minimum, safety glasses with side shields that comply with OSHA's 29 CFR 1910.133 or European Standard EN166 should be worn.^[4] If there is a risk of splashing, chemical safety goggles are required. A face shield may be necessary for larger quantities or when significant splashing is anticipated.

Hand Protection: Wear appropriate chemical-resistant gloves.^[4] While specific breakthrough times for **(+)-Fenchone** are not readily available, nitrile rubber gloves are generally recommended for handling.^[3] Always inspect gloves for tears or holes before use and remove them correctly to avoid skin contact.

Body Protection: A standard laboratory coat should be worn to prevent skin contact.^[4] For procedures with a higher risk of exposure, impervious clothing may be necessary.

Respiratory Protection: For small-scale laboratory use in a well-ventilated area, respiratory protection is typically not required. However, if working with large quantities, in a poorly ventilated area, or if aerosols may be generated, a NIOSH-approved respirator with an organic vapor cartridge is recommended.^[5]

Operational and Disposal Plans

Handling:

- Work in a well-ventilated area, such as a chemical fume hood, to minimize inhalation exposure.
- Keep containers tightly closed when not in use.
- Avoid contact with skin, eyes, and clothing.^[4]
- Keep away from heat, sparks, and open flames as **(+)-Fenchone** is a combustible liquid.^[4]
- Take precautionary measures against static discharge.

Storage:

- Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.[4]
- Keep containers tightly sealed to prevent leakage and evaporation.

Disposal:

- Dispose of waste, including contaminated gloves and other materials, in accordance with all applicable local, state, and federal regulations.
- Do not pour **(+)-Fenchone** down the drain.
- Unused product should be disposed of as hazardous waste through a licensed disposal company.

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